

4-Ethyl-2-fluoroaniline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **4-Ethyl-2-fluoroaniline**

Cat. No.: **B1343203**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-Ethyl-2-fluoroaniline** (CAS No. 821791-69-9). The following sections detail the toxicological properties, safe handling procedures, emergency protocols, and disposal guidelines for this compound. This document is intended for use by trained professionals in a laboratory or research setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Ethyl-2-fluoroaniline** is provided below.

Property	Value	Source
CAS Number	821791-69-9	[1] [2]
Molecular Formula	C ₈ H ₁₀ FN	[1] [2]
Molecular Weight	139.17 g/mol	[1]
Appearance	Liquid	
Purity	95% - 97%	[2]
Storage Temperature	2-8°C, in a dark, inert atmosphere	

Hazard Identification and GHS Classification

4-Ethyl-2-fluoroaniline is classified as a hazardous substance. The GHS classification is summarized in the table below.

Classification	Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.		
Specific target organ toxicity — Single exposure (Respiratory tract irritation) (Category 3)	H335: May cause respiratory irritation.		

Source:

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

Specific quantitative toxicity data, such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **4-Ethyl-2-fluoroaniline** are not readily available in the public domain.

However, based on the hazard statements for the similar compound 2-Ethyl-4-fluoroaniline, it is considered harmful if swallowed.^[3] For related fluoroanilines, toxic effects are observed upon ingestion, skin contact, and inhalation.^{[4][5]}

Due to the lack of specific data for **4-Ethyl-2-fluoroaniline**, a cautious approach assuming moderate to high toxicity is recommended. Standard toxicological assessments should be

performed to determine the specific profile of this compound.

Experimental Protocols for Safety Assessment

Standardized OECD guidelines are available for assessing the toxicity of chemical substances. The following are summaries of key experimental protocols relevant to the hazards identified for fluoroaniline derivatives.

Acute Oral Toxicity - OECD Test Guideline 401 (Superseded but principle remains relevant)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[\[6\]](#)[\[7\]](#)

Methodology:

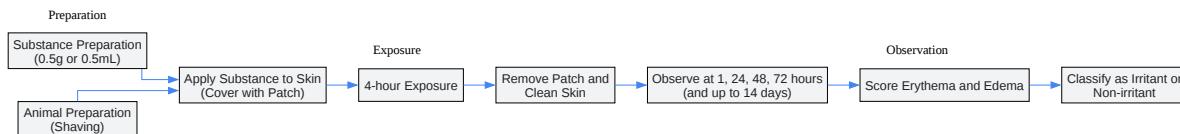
- Animal Model: Typically, young adult rats are used.[\[6\]](#)
- Dosage: The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[\[6\]](#)
- Procedure:
 - Animals are fasted prior to administration of the substance.[\[6\]](#)
 - The substance is administered in a single dose or in smaller fractions over a period not exceeding 24 hours.[\[6\]](#)
 - Animals are observed for a minimum of 14 days.[\[6\]](#)
- Observations: Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity, and behavior patterns. The time of death is recorded.[\[6\]](#)
- Pathology: All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.[\[6\]](#)

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test determines the potential of a substance to cause skin irritation or corrosion.[8][9][10]

Methodology:

- Animal Model: The albino rabbit is the preferred species.[8]
- Dosage and Application: A single dose of 0.5 mL (liquid) or 0.5 g (solid) of the test substance is applied to a small area of shaved skin (approximately 6 cm²).[8]
- Procedure:
 - The substance is applied to the skin and covered with a gauze patch and a semi-occlusive dressing.
 - The exposure period is typically 4 hours.[8]
 - After exposure, the residual substance is removed.[8]
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.[11]



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Caption: Workflow for OECD 404 Acute Dermal Irritation Test.

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This test evaluates the potential of a substance to cause eye irritation or corrosion.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Methodology:

- Animal Model: The albino rabbit is the recommended species.[\[13\]](#)
- Dosage and Application: A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.[\[13\]](#)
- Procedure:
 - The eyelids are gently held together for about one second after instillation.
 - The eye is not washed out for at least 24 hours after instillation, unless a corrosive effect is observed.
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are scored for the severity of any lesions. Observations may continue for up to 21 days.[\[13\]](#)

Acute Inhalation Toxicity - OECD Test Guideline 403

This test provides information on the health hazards of a substance when inhaled.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Methodology:

- Animal Model: The rat is the preferred species.[\[17\]](#)
- Exposure: Animals are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or head-only exposure chamber. The standard exposure duration is 4 hours.[\[17\]](#)[\[21\]](#)

- Dosage: Multiple groups of animals are exposed to different concentrations of the test substance.[17]
- Observations: Animals are observed for at least 14 days post-exposure. Observations include changes in the respiratory tract, clinical signs of toxicity, and mortality.[17]
- Pathology: A gross necropsy is performed on all animals.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[4][22][23]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[24]
- Avoid breathing vapors or mist.[4]
- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the work area.[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Keep away from heat, sparks, and open flames.[4]
- Store separately from incompatible materials such as strong oxidizing agents and acids.[24]
- Recommended storage temperature is 2-8°C.

Emergency Procedures

First-Aid Measures

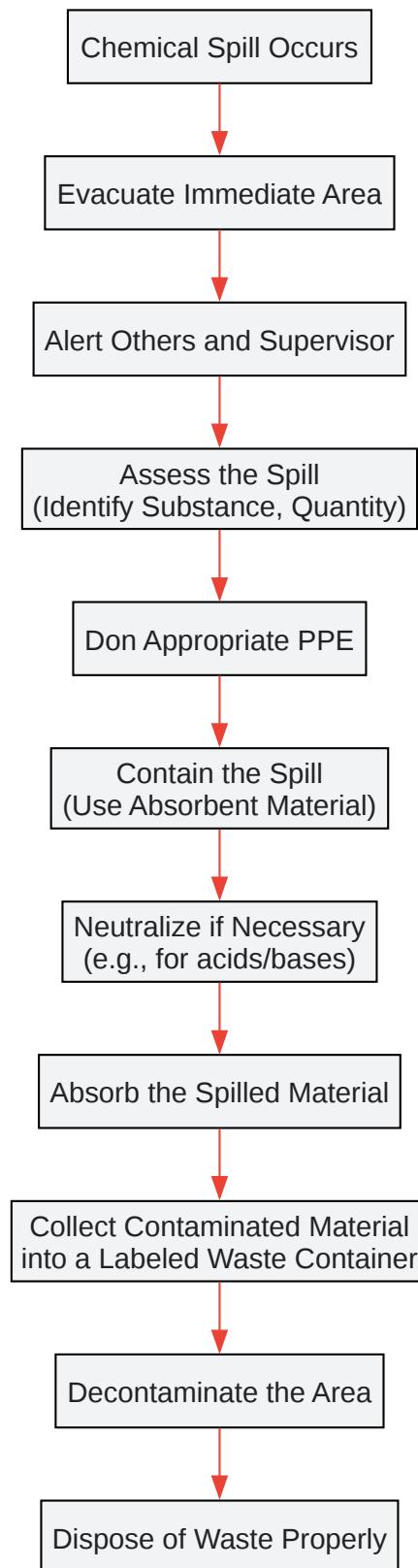
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[4]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.[4]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[22]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[25]
- Specific Hazards: Emits toxic fumes under fire conditions, including nitrogen oxides and hydrogen fluoride.[24]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[25]

Accidental Release Measures (Spill Cleanup)

The logical workflow for handling a chemical spill is outlined below.



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Caption: Logical workflow for responding to a chemical spill.

Procedure:

- Evacuate and Secure: Evacuate the immediate area and ensure adequate ventilation. Remove all sources of ignition.[22]
- Personal Protection: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[22]
- Containment: Prevent further leakage or spillage if safe to do so. Contain the spill with inert absorbent material (e.g., vermiculite, sand, or earth).[26]
- Cleanup: Collect the absorbed material and place it in a suitable, closed container for disposal.[22]
- Decontamination: Clean the spill area with soap and water, and collect the cleaning materials for proper disposal.[26]

Disposal Considerations

Dispose of this chemical and its container in accordance with all local, state, and federal regulations. Do not allow it to enter drains or waterways.[4][26] Waste materials should be handled by a licensed professional waste disposal service.

Incompatible Materials

4-Ethyl-2-fluoroaniline is incompatible with:

- Strong oxidizing agents[24]
- Acids[24]
- Acid chlorides[24]
- Acid anhydrides[24]
- Chloroformates[24]

Disclaimer

This document is intended as a guide for trained professionals and is based on currently available information. The absence of specific data for **4-Ethyl-2-fluoroaniline** necessitates a conservative approach to safety and handling, treating the compound with a high degree of caution. Users are responsible for conducting their own risk assessments and implementing appropriate safety measures. The information provided here does not supersede any legal requirements or institutional safety protocols.

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